

Essential Guide to Iodine-120 Disposal: Ensuring Laboratory Safety

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Compound of Interest

Compound Name:	Iodine-120
CAS No.:	15480-34-9
Cat. No.:	B1201904

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **Iodine-120**, a critical resource for researchers, scientists, and drug development professionals. By adhering to these procedures, laboratories can ensure the safety of their personnel and the environment while maintaining regulatory compliance.

Iodine-120: Key Properties for Disposal

Understanding the radiological characteristics of **Iodine-120** is fundamental to its safe handling and disposal. With a relatively short half-life, the primary disposal method is decay-in-storage, which allows the radioactivity to diminish to negligible levels before being discarded as regular waste.

Property	Value
Half-life	81.6 minutes[1]
Decay Mode	Electron Capture (EC) and Positron Emission (β^+)[1]
Primary Decay Product	Tellurium-120 (^{120}Te)[1]
Emitted Radiations	Gamma (γ) and Positron (β^+)

Experimental Protocol: Step-by-Step Disposal of Iodine-120

This protocol outlines the necessary steps for the safe disposal of **Iodine-120** waste, primarily through decay-in-storage. This procedure is designed to meet the safety and logistical needs of a standard laboratory environment.

1. Waste Segregation and Collection:

- Objective: To properly separate **Iodine-120** waste from other waste streams.
- Procedure:
 - Designate a specific, clearly labeled waste container for all solid and liquid **Iodine-120** waste. The container should be made of a material appropriate for the chemical nature of the waste (e.g., plastic for aqueous solutions).
 - Solid waste (e.g., contaminated gloves, paper towels, plasticware) should be placed in a designated, sealed bag within the container.
 - Liquid waste should be collected in a sealed, shatter-resistant container. Do not mix aqueous and organic liquid waste.[2]
 - All waste containers must be clearly labeled with the "Caution, Radioactive Material" symbol, the isotope (**Iodine-120**), the date, and the initial activity level.

2. Decay-in-Storage:

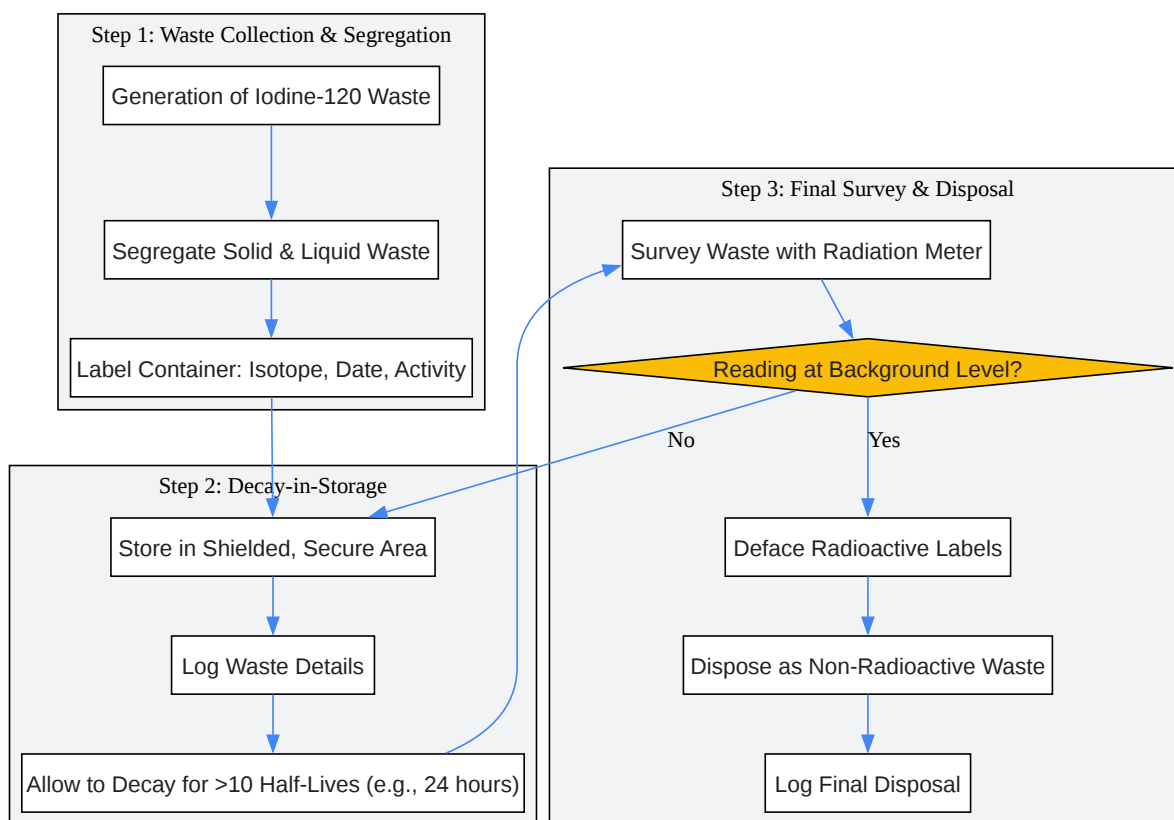
- Objective: To allow the radioactivity of the **Iodine-120** waste to decay to background levels.
- Procedure:
 - Store the labeled waste container in a designated, shielded, and secure radioactive waste storage area. This area should be away from high-traffic locations and sensitive equipment.
 - The storage duration must be at least 10 half-lives. For **Iodine-120**, with a half-life of approximately 81.6 minutes, the minimum storage time is 816 minutes (or 13.6 hours). To ensure a conservative margin of safety, a storage period of 24 hours is recommended.
 - Maintain a detailed log for all stored radioactive waste, including the isotope, date of storage, initial activity, and expected disposal date.

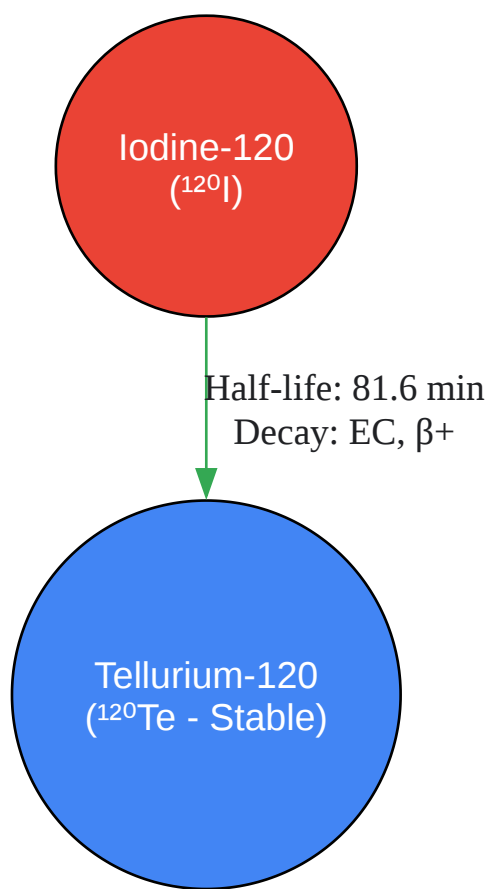
3. Final Survey and Disposal:

- Objective: To confirm that the radioactivity has decayed to background levels before disposal as non-radioactive waste.
- Procedure:
 - After the decay period, survey the waste container using a radiation survey meter (e.g., a Geiger-Müller counter) appropriate for detecting the radiation emitted by **Iodine-120**.
 - The survey reading on the surface of the container must not be distinguishable from the background radiation level.
 - If the survey confirms the absence of radioactivity above background, deface or remove all radioactive material labels from the container.
 - The now non-radioactive waste can be disposed of according to standard laboratory procedures for chemical or general waste, depending on its non-radiological properties.
 - Record the final survey results, the date of disposal, and the method of disposal in the radioactive waste log.

Mandatory Visualizations

The following diagrams illustrate the key processes involved in the handling and decay of **Iodine-120**.





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References

- [1. Iodine-120 - isotopic data and properties \[chemlin.org\]](#)
- [2. oehs.tulane.edu \[oehs.tulane.edu\]](#)
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